

Application Note: High-Resolution Mass Spectrometry of Desethyl Sildenafil

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Compound of Interest

Compound Name: *Desethyl sildenafil*

Cat. No.: B120388

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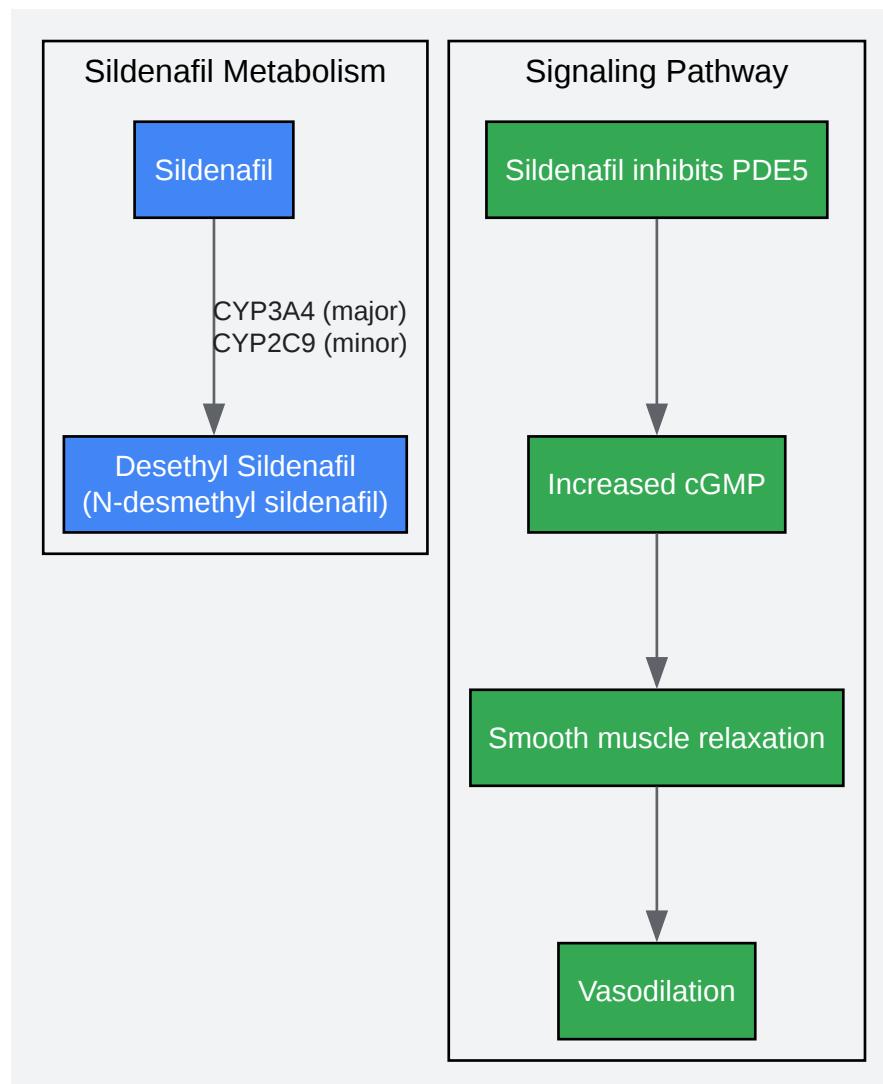
For Researchers, Scientists, and Drug Development Professionals

Introduction

Desethyl sildenafil, also known as N-desmethyl sildenafil, is the primary and pharmacologically active metabolite of sildenafil, the active ingredient in medications used to treat erectile dysfunction and pulmonary arterial hypertension.^{[1][2]} Accurate and sensitive quantification of **Desethyl sildenafil** is crucial for pharmacokinetic studies, drug metabolism research, and clinical monitoring. High-resolution mass spectrometry (HRMS) offers significant advantages for this analysis, providing high specificity through accurate mass measurements and detailed structural information from fragmentation analysis. This application note provides a detailed protocol for the quantitative analysis of **Desethyl sildenafil** in human plasma using liquid chromatography coupled with high-resolution mass spectrometry (LC-HRMS).

Signaling and Metabolic Pathways

Sildenafil is a potent inhibitor of phosphodiesterase type 5 (PDE5), an enzyme that degrades cyclic guanosine monophosphate (cGMP).^{[1][2]} By inhibiting PDE5, sildenafil increases cGMP levels, leading to smooth muscle relaxation and vasodilation.^{[1][2]} The primary metabolic pathway for sildenafil is N-demethylation of the piperazine ring, a reaction primarily catalyzed by the cytochrome P450 isoenzyme CYP3A4, with a minor contribution from CYP2C9, to form **Desethyl sildenafil**.^{[2][3]}

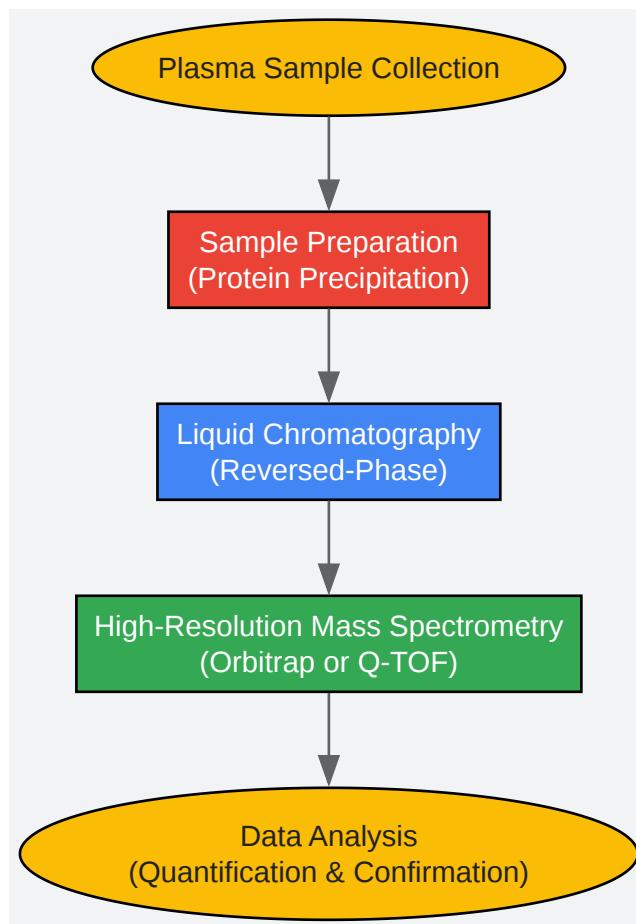


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Metabolism and Signaling of Sildenafil.

Experimental Workflow

The analytical workflow for the quantification of **Desethyl sildenafil** in a biological matrix involves several key steps, from sample collection to data analysis.



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LC-HRMS Analytical Workflow.

Experimental Protocols

Sample Preparation (Protein Precipitation)

This protocol is suitable for the extraction of **Desethyl sildenafil** from human plasma.

Materials:

- Human plasma samples
- **Desethyl sildenafil** analytical standard
- Sildenafil-d8 (internal standard)

- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Microcentrifuge tubes (1.5 mL)
- Vortex mixer
- Centrifuge

Procedure:

- Prepare a stock solution of **Desethyl sildenafil** and Sildenafil-d8 in methanol.
- Spike 100 μ L of human plasma with the internal standard (Sildenafil-d8) to a final concentration of 50 ng/mL.
- Add 300 μ L of ice-cold acetonitrile to the plasma sample.
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in 100 μ L of mobile phase A (see LC conditions below).
- Transfer the reconstituted sample to an autosampler vial for LC-HRMS analysis.

Liquid Chromatography

Instrumentation:

- High-performance liquid chromatography (HPLC) or Ultra-high-performance liquid chromatography (UHPLC) system.

Chromatographic Conditions:

| Parameter | Value |
|--------------------|---|
| Column | C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm) |
| Mobile Phase A | 0.1% Formic acid in water |
| Mobile Phase B | 0.1% Formic acid in acetonitrile |
| Gradient | 5% B to 95% B over 5 minutes, hold at 95% B for 2 minutes, return to 5% B and equilibrate for 3 minutes |
| Flow Rate | 0.3 mL/min |
| Column Temperature | 40°C |
| Injection Volume | 5 µL |

High-Resolution Mass Spectrometry

Instrumentation:

- High-resolution mass spectrometer (e.g., Orbitrap or Q-TOF) equipped with a heated electrospray ionization (HESI) source.

Mass Spectrometer Settings:

| Parameter | Value |
|-------------------------|--|
| Ionization Mode | Positive Electrospray Ionization (ESI+) |
| Capillary Voltage | 3.5 kV |
| Source Temperature | 320°C |
| Sheath Gas Flow Rate | 40 arbitrary units |
| Auxiliary Gas Flow Rate | 10 arbitrary units |
| Data Acquisition | Full scan with data-dependent MS/MS (dd-MS2) or Targeted SIM |
| Full Scan Resolution | 70,000 |
| MS/MS Resolution | 17,500 |
| Collision Energy | Stepped HCD (e.g., 20, 30, 40 eV) |

Data Presentation

Table 1: High-Resolution Mass Spectrometry Data for **Desethyl sildenafil**

| Compound | Formula | Calculated m/z [M+H] ⁺ | Observed m/z [M+H] ⁺ | Mass Error (ppm) | Major Fragment Ions (m/z) |
|-------------------------------|--|--------------------------------------|------------------------------------|---------------------|------------------------------------|
| Desethyl sildenafil | C ₂₁ H ₂₈ N ₆ O ₄ S | 461.1965 | 461.1962 | < 1 | 283.1345, 151.0607, 99.0916 |
| Sildenafil (for reference) | C ₂₂ H ₃₀ N ₆ O ₄ S | 475.2122 | 475.2119 | < 1 | 283.1345, 151.0607, 99.0916 |
| Sildenafil-d8 (IS) | C ₂₂ H ₂₂ D ₈ N ₆ O ₄ S | 483.2625 | 483.2621 | < 1 | 283.1345, 151.0607, 107.1420 |

Table 2: Quantitative Performance Characteristics (Typical)

| Parameter | Desethyl sildenafil |
|--------------------------------------|--------------------------|
| Linear Range | 0.5 - 500 ng/mL |
| Correlation Coefficient (r^2) | > 0.995 |
| Lower Limit of Quantification (LLOQ) | 0.5 ng/mL ^[4] |
| Intra-day Precision (%RSD) | < 5% |
| Inter-day Precision (%RSD) | < 7% |
| Accuracy (% bias) | \pm 10% |
| Extraction Recovery | > 85% |

Conclusion

This application note provides a comprehensive and detailed protocol for the high-resolution mass spectrometric analysis of **Desethyl sildenafil** in human plasma. The use of LC-HRMS offers excellent sensitivity, selectivity, and the ability to confirm the identity of the analyte through accurate mass measurement and fragmentation analysis. The described methods are well-suited for demanding research and development applications in the pharmaceutical and clinical sciences.

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